

Essential Safety and Operational Guide for N-BOC-DL-serine methyl ester

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Compound of Interest

Compound Name: *N*-BOC-DL-serine methyl ester

Cat. No.: B042935

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This document provides immediate, essential safety and logistical information for handling **N-BOC-DL-serine methyl ester** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development. The following guidelines are designed to ensure safe handling, storage, and disposal of this compound.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₉ H ₁₇ NO ₅ [1][2]
Molecular Weight	219.235 g/mol [1]
Appearance	Colorless liquid or Solid-Liquid Mixture[3][4]
Boiling Point	354.3 ± 32.0 °C at 760 mmHg[1][4]
Flash Point	168.1 ± 25.1 °C[1]
Density	1.1 ± 0.1 g/cm ³ [1]
Storage Temperature	4°C[4]

Hazard Identification and Personal Protective Equipment (PPE)

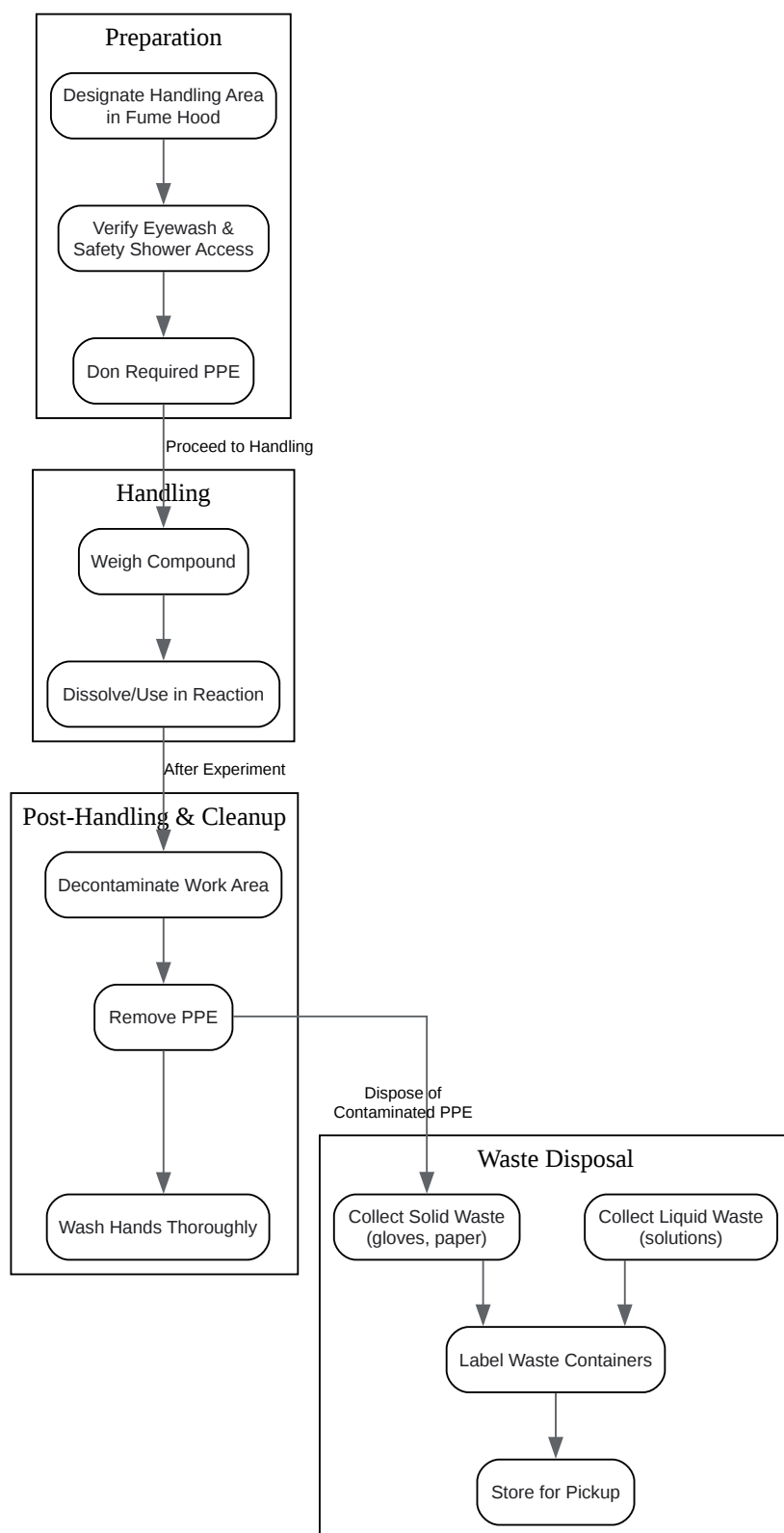
While some safety data sheets (SDS) indicate that **N-BOC-DL-serine methyl ester** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard[3], other sources suggest potential hazards. The following GHS hazard statements have been associated with the compound: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation)[4]. Given this, a cautious approach is recommended.

Minimum Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[5]	Protects against potential splashes that could cause serious eye irritation.
Hand Protection	Nitrile gloves.[6]	Provides protection against skin contact and irritation. Inspect gloves for tears or punctures before use.
Body Protection	A fully buttoned laboratory coat.[7]	Protects skin from accidental spills.
Respiratory Protection	Not required under normal use with adequate ventilation. If exposure limits are exceeded or irritation is experienced, a full-face respirator may be necessary.[3][5]	Prevents inhalation of any vapors or aerosols that may cause respiratory irritation.

Experimental Workflow and Handling Procedures

The following diagram outlines the standard workflow for handling **N-BOC-DL-serine methyl ester** in a laboratory setting, from preparation to disposal.



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Standard Laboratory Workflow for Handling **N-BOC-DL-serine methyl ester**.

Step-by-Step Handling and Disposal Plan

Preparation:

- Designate a Handling Area: All manipulations of **N-BOC-DL-serine methyl ester** should be conducted within a properly functioning chemical fume hood to ensure adequate ventilation.
[3]
- Verify Emergency Equipment: Before starting, ensure that an emergency eyewash station and safety shower are easily accessible.
- Don PPE: Put on all required personal protective equipment as outlined in the table above.

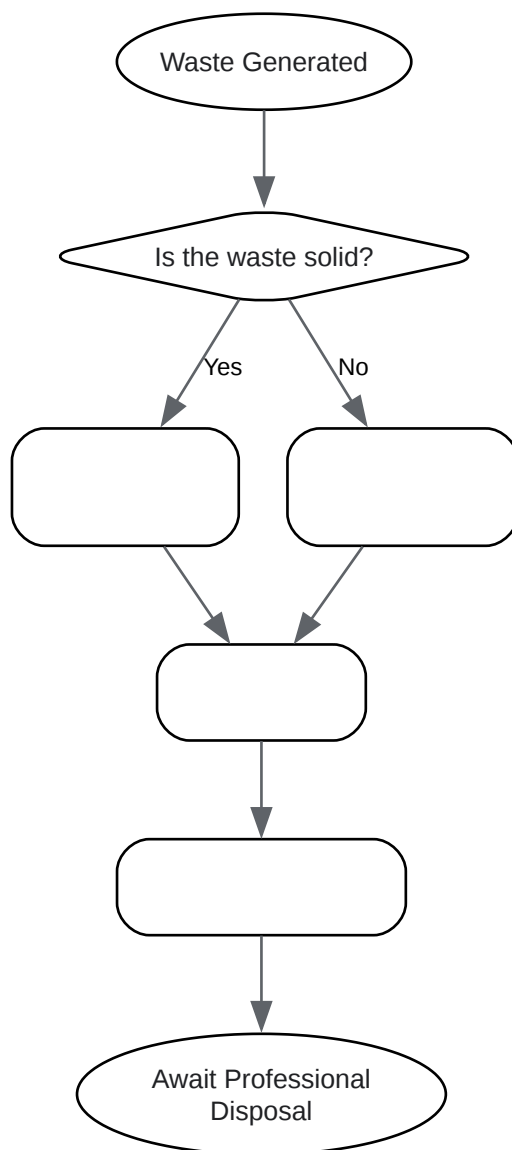
Handling:

- Avoid Contact: Take care to avoid contact with skin, eyes, or clothing.[3]
- Prevent Inhalation and Ingestion: Do not ingest or inhale the substance.[3]
- Storage: Keep the container tightly closed in a dry and well-ventilated place when not in use.
[3][5] Store at the recommended temperature of 4°C.[4]

Disposal:

- Waste Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste and consult local, regional, and national regulations for complete and accurate classification.[3][8]
- Solid Waste: Collect all contaminated solid waste, such as gloves and weighing paper, in a designated and clearly labeled hazardous waste container.
- Liquid Waste: Collect any solutions containing **N-BOC-DL-serine methyl ester** in a separate, clearly labeled hazardous waste container.
- Container Management: Ensure all waste containers are kept tightly sealed and are stored in a designated, safe location for disposal pickup.

The following decision-making process should be followed for the safe disposal of **N-BOC-DL-serine methyl ester** waste.



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